

Precision Synthesis of 3-Undecanone: A Technical Monograph

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Compound of Interest

Compound Name: 3-Undecanone

CAS No.: 2216-87-7

Cat. No.: B1584539

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Executive Summary & Strategic Relevance

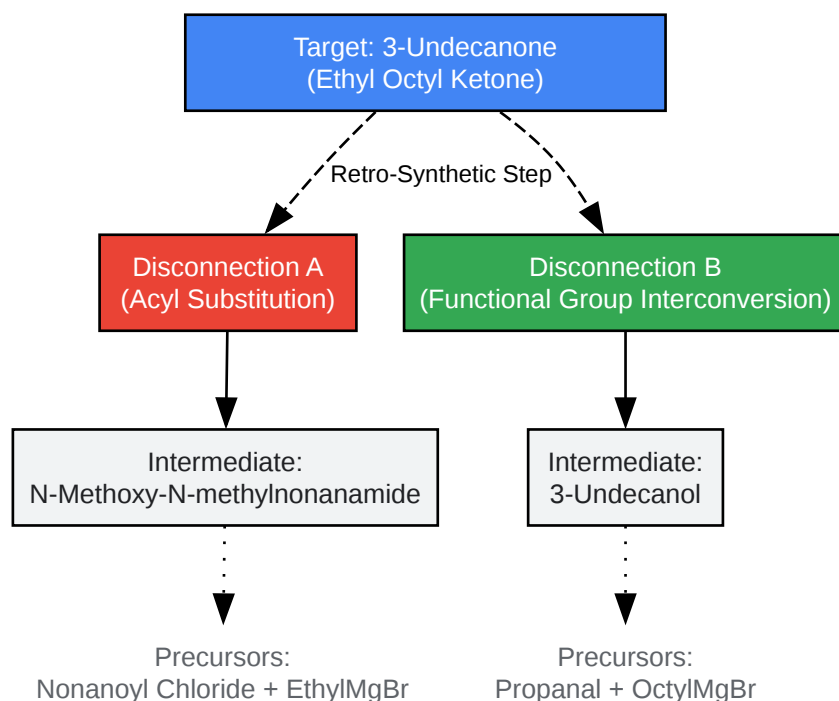
3-Undecanone (CAS: 10522-18-6) is a mid-chain aliphatic ketone exhibiting significant utility as a lipophilic intermediate in pharmaceutical formulation (permeation enhancers), agrochemical synthesis (pheromones/repellents), and fragrance chemistry.

For the research scientist, the synthesis of **3-undecanone** serves as a paradigmatic case study in constructing unsymmetrical ketones without the regioselectivity issues inherent in direct alkylation. This guide delineates two distinct, self-validating pathways selected for their operational reliability and scalability:

- The Weinreb Amide Route: Prioritizes chemoselectivity and purity; ideal for late-stage functionalization or high-value intermediate synthesis.
- The Oxidative Dehydrogenation Route: A scalable, two-step "green" protocol utilizing catalytic oxidation; ideal for bulk preparation from accessible aldehyde precursors.

Retrosynthetic Analysis

To design a robust synthesis, we must first visualize the strategic disconnections. The target molecule, **3-Undecanone**, can be disconnected at the carbonyl center via two primary logic gates: nucleophilic acyl substitution (Path A) or nucleophilic addition followed by oxidation (Path B).



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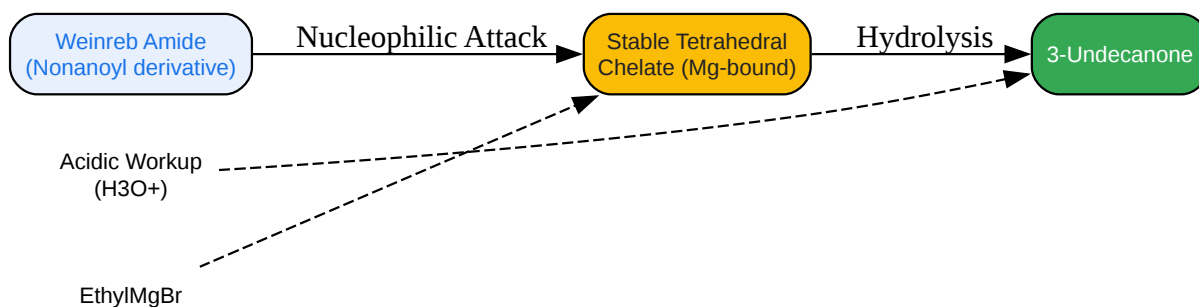
Figure 1: Retrosynthetic logic for **3-Undecanone** synthesis, contrasting the Weinreb approach (Path A) against the Grignard/Oxidation approach (Path B).

Pathway A: The Weinreb Amide Protocol (High Precision)

Rationale: The reaction of Grignard reagents with acid chlorides typically yields tertiary alcohols due to over-addition. The Weinreb ketone synthesis circumvents this by forming a stable metal-chelated tetrahedral intermediate, which collapses to the ketone only upon acidic workup. This method ensures high fidelity and prevents the formation of the 3-ethyl-3-undecanol byproduct.

Mechanism of Action

The N-methoxy-N-methylamide (Weinreb amide) forms a stable 5-membered chelate with the magnesium ion of the Grignard reagent. This tight binding prevents the carbonyl from reforming in situ, thereby shielding it from a second nucleophilic attack.



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Figure 2: Mechanistic flow of the Weinreb synthesis, highlighting the critical stable chelate intermediate.

Experimental Protocol

Objective: Synthesis of **3-Undecanone** via N-methoxy-N-methylnonanamide.

Reagents:

- Nonanoyl chloride (1.0 equiv)
- N,O-Dimethylhydroxylamine hydrochloride (1.1 equiv)
- Pyridine (2.2 equiv)
- Ethylmagnesium bromide (3.0 M in diethyl ether, 1.2 equiv)
- Solvents: Dichloromethane (DCM), Anhydrous Tetrahydrofuran (THF).

Step 1: Formation of the Weinreb Amide

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and nitrogen inlet.

- Solvation: Suspend N,O-dimethylhydroxylamine HCl (1.1 equiv) in anhydrous DCM (0.5 M concentration relative to amine). Cool to 0°C.[1]
- Base Addition: Add pyridine (2.2 equiv) dropwise. The mixture will become homogeneous.
- Acylation: Add nonanoyl chloride (1.0 equiv) dropwise over 20 minutes. Maintain temperature <5°C to prevent side reactions.
- Reaction: Allow to warm to room temperature (RT) and stir for 3 hours. Monitor by TLC (Hexane/EtOAc 3:1).
- Workup: Quench with water. Extract with DCM (3x). Wash organics with 1M HCl (to remove pyridine), sat. NaHCO₃, and brine. Dry over MgSO₄ and concentrate. Yield is typically >90% (pale yellow oil).

Step 2: Grignard Addition

- Setup: Flame-dry a 2-neck RBF under nitrogen.
- Dissolution: Dissolve the crude Weinreb amide (from Step 1) in anhydrous THF (0.3 M). Cool to -78°C (dry ice/acetone bath). Note: Low temperature is critical to maximize chelation control.
- Addition: Add Ethylmagnesium bromide (1.2 equiv) dropwise via syringe pump or pressure-equalizing funnel over 30 minutes.
- Digestion: Stir at -78°C for 1 hour, then allow to warm to 0°C over 2 hours.
- Hydrolysis: Carefully quench with sat. NH₄Cl solution at 0°C.
- Purification: Extract with diethyl ether. Wash with brine. Dry (MgSO₄) and concentrate.[2] Purify via flash column chromatography (SiO₂, 5% EtOAc in Hexanes).

Validation Check:

- IR Spectroscopy: Appearance of ketone C=O stretch at ~1715 cm⁻¹. Disappearance of amide peaks.

- ^1H NMR: Triplet at ~ 1.05 ppm (3H, terminal methyl of ethyl group), Quartet at ~ 2.42 ppm (2H, methylene alpha to carbonyl).

Pathway B: The Green Oxidative Route (Scalable)

Rationale: For larger scale applications where atom economy and reagent cost are paramount, the oxidation of secondary alcohols is superior. This route utilizes TEMPO (2,2,6,6-Tetramethylpiperidinyloxy), a stable nitroxyl radical that catalyzes the oxidation of alcohols using household bleach (NaOCl) as the stoichiometric oxidant. This avoids toxic chromium reagents (Jones, PCC).

Experimental Protocol

Objective: Synthesis of **3-Undecanone** via oxidation of 3-Undecanol.

Precursor Synthesis (Brief): React Octylmagnesium bromide with Propanal in THF/Ether (standard Grignard conditions) to yield 3-Undecanol. Isolate and dry before oxidation.

Oxidation Protocol (Anelli's Conditions):

- Reagents: 3-Undecanol (10 mmol), TEMPO (0.1 mmol, 1 mol%), KBr (1 mmol, 10 mol%), NaOCl (1.1 equiv, commercial bleach buffered to pH 9.5 with NaHCO_3).
- Solvent: DCM/Water biphasic system.
- Procedure:
 - Dissolve 3-Undecanol and TEMPO in DCM (25 mL) in a flask cooled to 0°C .
 - Dissolve KBr in aqueous NaHCO_3 and add to the flask.
 - Add NaOCl solution dropwise with vigorous stirring over 20 minutes. Vigorous stirring is essential for biphasic transfer.
- Monitoring: The organic layer will turn orange-red due to the oxidized TEMPO species. Color fading indicates oxidant consumption.

- Quench: Once TLC shows consumption of alcohol, add Na_2SO_3 (aq) to quench excess bleach.
- Isolation: Separate layers. Extract aqueous phase with DCM. Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Distillation (bp $\sim 228^\circ\text{C}$) provides pure ketone.

Comparative Data Analysis

Parameter	Pathway A: Weinreb Amide	Pathway B: Grignard + TEMPO
Primary Advantage	Chemoselectivity (No over-alkylation)	Scalability & Cost
Step Count	2 (from Acid Chloride)	2 (from Aldehyde)
Atom Economy	Moderate (Amine leaving group lost)	High (Catalytic cycle)
Purity Profile	High (>98% post-column)	Good (requires distillation)
Key Risk	Moisture sensitivity in Step 2	Over-oxidation (rare with TEMPO)
Suitability	Drug Discovery / MedChem	Process Development / Pilot

Safety & Handling (SDS Summary)

- **3-Undecanone**: Combustible liquid. Skin and eye irritant.^{[3][4]}
- Ethylmagnesium Bromide: Pyrophoric; reacts violently with water. Handle strictly under inert atmosphere.
- Nonanoyl Chloride: Corrosive lachrymator. Use in a fume hood.
- TEMPO: Toxic if swallowed; severe eye irritant.

Storage: Store **3-Undecanone** in a cool, dry place under argon to prevent slow autoxidation at the alpha-position over long periods.

References

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